The Definitive Technical Guide to Boc-Protected 2,3-Diaminopropane

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Compound of Interest	
Compound Name:	*Tert-butyl N-(1,3-diaminopropan-2-yl)carbamate*
CAS No.:	*213475-74-2*
Cat. No.:	*B2376263*

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(Systematic Name: N-Boc-Propane-1,2-diamine)

Executive Summary

This guide addresses the physicochemical profile, synthesis, and handling of Boc-protected 2,3-diaminopropane. Note that while "2,3-diaminopropane" is the colloquial term often used in legacy catalogs, the IUPAC systematic name is propane-1,2-diamine. It is a chiral, vicinal diamine distinct from the achiral 1,3-isomer.

This molecule serves as a critical chiral linker in the synthesis of peptidomimetics, PROTACs, and stereoselective ligands. The primary technical challenge lies in regioselectivity: distinguishing between the sterically unhindered primary amine (C1) and the sterically hindered primary amine attached to the chiral center (C2).

Part 1: Chemical Identity & Structural Analysis

The utility of this scaffold dictates that researchers understand exactly which isomer they are handling. The "Boc-protected" form usually refers to the Mono-Boc derivative, as the Di-Boc

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form renders the molecule inert for further functionalization.

Nomenclature & Isomerism

- Common Name: 2,3-Diaminopropane (or 1,2-Propylenediamine).
- Systematic Name: Propane-1,2-diamine.
- Chirality: The C2 carbon is a stereocenter. Available as (

  ), (

  ), or (

)-mixtures.
- Regioisomers (Mono-Boc):
  - -Boc (Major Product):tert-butyl (2-aminopropyl)carbamate. Protection at the unhindered C1 amine.
  - -Boc (Minor Product):tert-butyl (1-aminopropan-2-yl)carbamate. Protection at the chiral C2 amine.

Physicochemical Profile (Comparative Table)

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Property	Free Diamine (1,2-DAP)	-Mono-Boc Derivative	-Di-Boc Derivative
CAS (Racemic)	78-90-0	180251-14-1	156636-86-1
Molecular Weight	74.12 g/mol	174.24 g/mol	274.36 g/mol
Physical State	Hygroscopic Liquid	Viscous Oil / Low-melt Solid	White Crystalline Solid
Boiling/Melting	bp 119°C	bp ~110°C (0.5 mmHg)	mp 95-98°C
Solubility (H2O)	Miscible	Low (Sparingly soluble)	Insoluble
Solubility (Org)	Polar only (MeOH)	DCM, EtOAc, MeOH, THF	DCM, EtOAc, Toluene
pKa (Conj. Acid)	~9.9 (N1), ~6.6 (N2)	~9.8 (Free amine at C2)	N/A (Non-basic)
LogP	-1.2 (Hydrophilic)	~1.1 (Lipophilic)	~2.5 (Highly Lipophilic)

Part 2: Synthesis & Regioselectivity (The Core Challenge)

The Regioselectivity Mechanism

When reacting 1,2-diaminopropane with Di-tert-butyl dicarbonate (

), the reaction is governed by steric hindrance rather than electronic effects.

- C1 Amine: Located at the terminus (

). Accessible.
- C2 Amine: Located at the chiral center (

). Sterically shielded by the methyl group.

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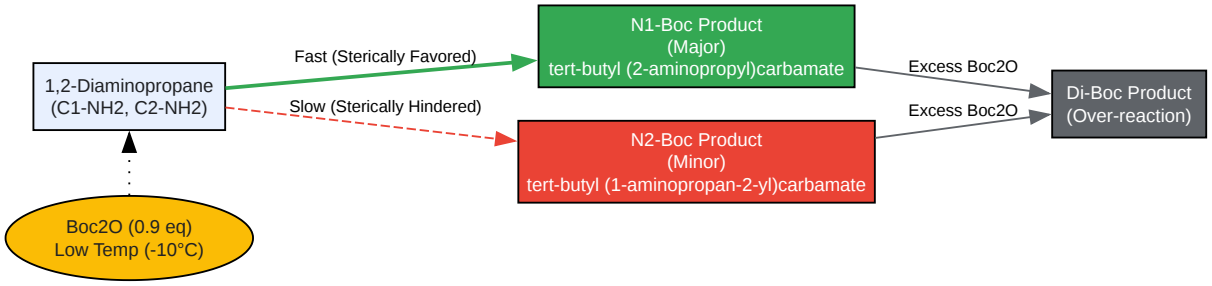
Consequently, stoichiometric addition of

at low temperatures preferentially yields the

-Boc product.

Visualization: Regioselective Synthesis Pathway

The following diagram illustrates the kinetic competition between the C1 and C2 amines.



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Caption: Kinetic pathway showing the preferential formation of N1-Boc due to steric accessibility at C1.

Experimental Protocol: High-Fidelity Mono-Protection

Objective: Synthesize

-Boc-1,2-diaminopropane with >90% regioselectivity.

Reagents:

- 1,2-Diaminopropane (10.0 eq) – Large excess is critical to prevent Di-Boc formation.
- (1.0 eq) dissolved in DCM.
- Solvent: Dichloromethane (DCM) or Methanol (MeOH).[1]

Step-by-Step Methodology:

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- Preparation: Dissolve 1,2-diaminopropane (10 eq) in DCM (0.1 M concentration) and cool to -10°C using an ice/salt bath. Rationale: Low temperature amplifies the kinetic difference between the hindered and unhindered amines.
- Addition: Add the

  solution dropwise over 2 hours. Rationale: Slow addition ensures the concentration of electrophile remains low, favoring reaction with the most abundant nucleophile (the diamine) rather than the product.
- Quench: Allow to warm to RT. Add water to extract the unreacted diamine.
- Workup (Self-Validating Step):
  - The unreacted diamine (9 eq) will partition into the aqueous phase (pH ~11).
  - The Mono-Boc product (lipophilic) remains in the DCM layer.
  - Validation: Check the aqueous layer by TLC; it should stain heavily with ninhydrin (purple) but show no UV activity (Boc group is UV active at low wavelengths, diamine is not).
- Purification: Dry the organic layer (

) and concentrate. If necessary, purify via flash chromatography (DCM:MeOH:

  , 90:9:1).

Part 3: Handling, Stability & Deprotection[2]

Stability Profile

- Thermal: Stable up to ~100°C. Above this, thermal rearrangement to isocyanates or urea derivatives can occur.
- pH Sensitivity: Stable at pH 7-14. Rapidly degrades at pH < 4.
- Storage: Store at 2-8°C under Argon. As an oil, the mono-Boc amine absorbs

  from the air to form carbamates; seal tightly.

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Deprotection Protocol (TFA Method)

The removal of the Boc group is an acid-catalyzed elimination releasing isobutylene and

.

The "Self-Validating" Deprotection Workflow:

- Dissolution: Dissolve substrate in DCM (0.1 M).
- Scavenger Addition: Add Triisopropylsilane (TIPS) (2.5% v/v). Rationale: TIPS scavenges the tert-butyl cations generated during cleavage, preventing them from re-alkylating the liberated amine.
- Acidification: Add Trifluoroacetic acid (TFA) to reach 25% v/v total concentration.
- Monitoring (Validation):
  - Do not rely on TLC alone. The free amine may streak.
  - Use LCMS: Look for the disappearance of

    (Boc) and appearance of

    .
  - Gas Evolution: Visible bubbling (

) indicates active deprotection. Cessation of bubbles suggests reaction completion.

Visualization: Deprotection Mechanism

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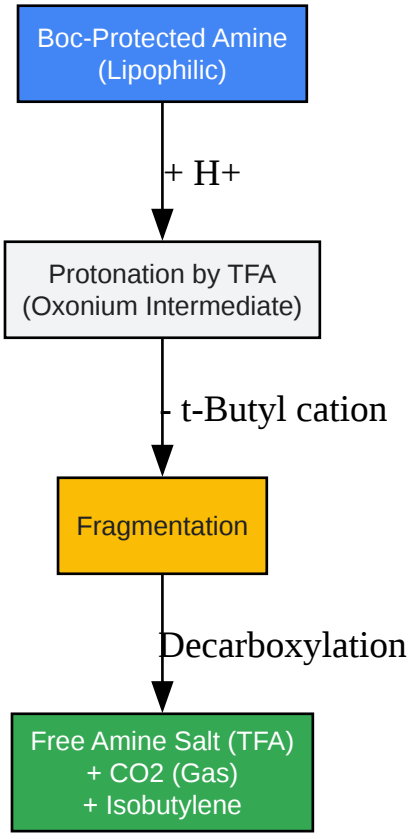

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Caption: Acid-mediated cleavage mechanism releasing CO2 and isobutylene.

Part 4: Analytical Characterization Standards

To ensure scientific integrity, synthesized batches must meet these criteria:

- NMR (CDCl

  ):

  - Boc Signal: Strong singlet at

    1.44 ppm (9H).

  - Regio-check:

    - -Boc: The methylene protons (

) appear as a multiplet/quartet at

~3.0-3.2 ppm, coupled to the NH carbamate.

- The methine proton (

) appears at

  ~2.9 ppm.

- Mass Spectrometry (ESI):
  - Positive mode:

    at 175.1.
  - Fragment:

    at 119.1.
- Ninhydrin Test:
  - Mono-Boc: Positive (Purple/Blue) due to the free primary amine.
  - Di-Boc: Negative (No color change).

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